

# Technical Support Center: Synthesis of N-(3-methyl-4-nitrophenyl)acetamide

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## Compound of Interest

Compound Name:	4-Acetamido-2-methylnitrobenzene
Cat. No.:	B181105

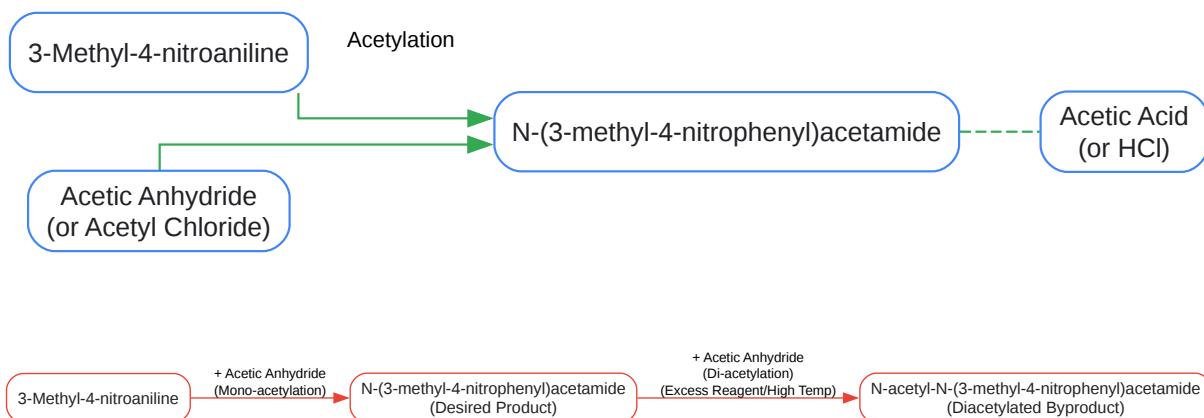
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## I. Synthesis Overview: The Acetylation of 3-Methyl-4-nitroaniline

The synthesis of N-(3-methyl-4-nitrophenyl)acetamide is most commonly achieved through the N-acetylation of 3-methyl-4-nitroaniline. This reaction involves the treatment of the primary aromatic amine with an acetylating agent, typically acetic anhydride or acetyl chloride. The reaction proceeds via a nucleophilic acyl substitution mechanism, where the lone pair of electrons on the nitrogen atom of the amine attacks the electrophilic carbonyl carbon of the acetylating agent.

## Core Reaction Scheme

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